

IR-797 Chloride: A Technical Guide to its Spectroscopic Properties and Applications

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Compound of Interest

Compound Name: IR-797 chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core spectroscopic properties of **IR-797 chloride**, a near-infrared (NIR) heptamethine cyanine dye. Due to its strong absorption and emission in the NIR window, **IR-797 chloride** is a valuable tool in various biomedical research and drug development applications, including photodynamic therapy, in vivo imaging, and targeted drug delivery.

Spectroscopic Properties of IR-797 Chloride

IR-797 chloride's utility is fundamentally defined by its interaction with light in the near-infrared spectrum. This spectral region is highly advantageous for biological applications due to reduced light scattering by tissues, lower autofluorescence from endogenous molecules, and consequently, deeper tissue penetration of light.^[1]

Quantitative Spectroscopic Data

The key spectroscopic parameters of **IR-797 chloride** are summarized in the table below. It is important to note that while the absorption maximum is well-documented, specific values for

the molar extinction coefficient and quantum yield are not consistently reported in publicly available literature and can be influenced by the solvent environment.

Spectroscopic Parameter	Value	Solvent	Notes
Absorption Maximum (λ_{max})	~797 nm	Methanol	The absorption maximum can range from 780 nm to 800 nm depending on the solvent.[1][2][3] Some sources report a broader maximum near 700 nm.[4][5]
Molar Extinction Coefficient (ϵ)	$> 1 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$	Not Specified	This is a typical value for heptamethine cyanine dyes, indicating a high efficiency of light absorption.[1] Specific experimental values for IR-797 chloride are not readily available.
Emission Maximum (λ_{em})	$> 800 \text{ nm}$	Not Specified	The emission peak is subject to a Stokes shift, appearing at a longer wavelength than the absorption maximum.[1] The precise peak can vary with the environment.
Quantum Yield (Φ_f)	Not Specified	Not Specified	The fluorescence quantum yield for many NIR dyes can be low due to non-radiative decay processes.[6] Specific values for IR-797

chloride are not widely reported.

Experimental Protocols for Spectroscopic Characterization

Accurate characterization of the spectroscopic properties of **IR-797 chloride** is crucial for its effective application. Below are generalized experimental protocols for measuring its absorption and emission spectra.

Measurement of Absorption Spectrum

The absorption spectrum of **IR-797 chloride** can be determined using a UV/Vis/NIR spectrophotometer.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **IR-797 chloride** in a spectroscopic-grade solvent (e.g., methanol). The concentration should be adjusted to ensure the absorbance at the maximum wavelength is within the linear range of the instrument (typically < 1.0).
- **Blank Measurement:** Fill a cuvette with the pure solvent to record a baseline or blank spectrum.
- **Sample Measurement:** Replace the blank with the cuvette containing the **IR-797 chloride** solution and record the absorption spectrum over the desired wavelength range (e.g., 600-900 nm).
- **Data Analysis:** The wavelength at which the highest absorbance is recorded is the absorption maximum (λ_{max}). The molar extinction coefficient (ϵ) can be calculated using the Beer-Lambert law if the precise concentration and cuvette path length are known.

Measurement of Emission Spectrum

The fluorescence emission spectrum is measured using a spectrofluorometer equipped with detectors sensitive to the NIR region.

Methodology:

- **Sample Preparation:** Use the same dilute solution of **IR-797 chloride** as prepared for the absorption measurement.
- **Instrument Setup:** Set the excitation wavelength to the absorption maximum (e.g., 797 nm). Set the emission and excitation slits to an appropriate width (e.g., 5 nm) to balance signal intensity and spectral resolution.^[7]
- **Spectrum Acquisition:** Scan the emission monochromator over a wavelength range longer than the excitation wavelength (e.g., 800-1000 nm) to capture the fluorescence emission profile.
- **Data Correction:** The raw emission spectrum should be corrected for the instrument's spectral response to obtain the true emission profile.

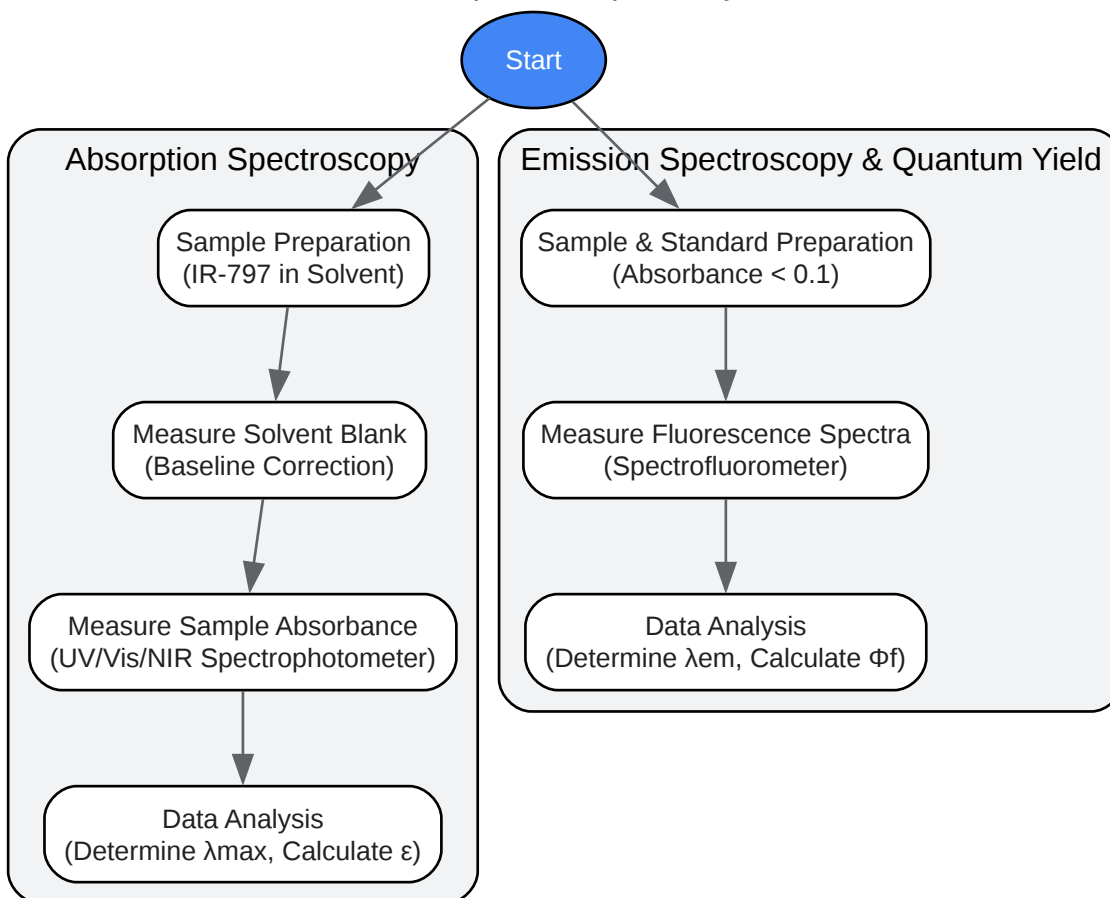
Determination of Fluorescence Quantum Yield

The fluorescence quantum yield (Φ_f) is typically determined using a relative method, comparing the fluorescence of **IR-797 chloride** to a standard dye with a known quantum yield in the same spectral region.

Methodology:

- **Standard Selection:** Choose a suitable NIR dye standard with a well-characterized quantum yield (e.g., IR-26).^[7]
- **Absorbance Matching:** Prepare solutions of both the **IR-797 chloride** and the standard dye in the same solvent. The concentrations should be adjusted so that their absorbances at the excitation wavelength are identical and low (< 0.1) to avoid inner filter effects.
- **Fluorescence Measurement:** Measure the integrated fluorescence intensity of both the **IR-797 chloride** solution and the standard solution under identical excitation conditions.
- **Calculation:** The quantum yield of **IR-797 chloride** can be calculated using the following equation: $\Phi_{f,\text{sample}} = \Phi_{f,\text{std}} * (I_{\text{sample}} / I_{\text{std}}) * (\eta_{\text{sample}}^2 / \eta_{\text{std}}^2)$ where Φ_f is the quantum yield, I is the integrated fluorescence intensity, and η is the refractive index of the solvent.

Generalized Workflow for Spectroscopic Analysis of IR-797 Chloride



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Caption: Workflow for absorption and emission analysis.

Applications in Drug Development and Research

IR-797 chloride's favorable spectroscopic properties make it a versatile agent in several areas of drug development.

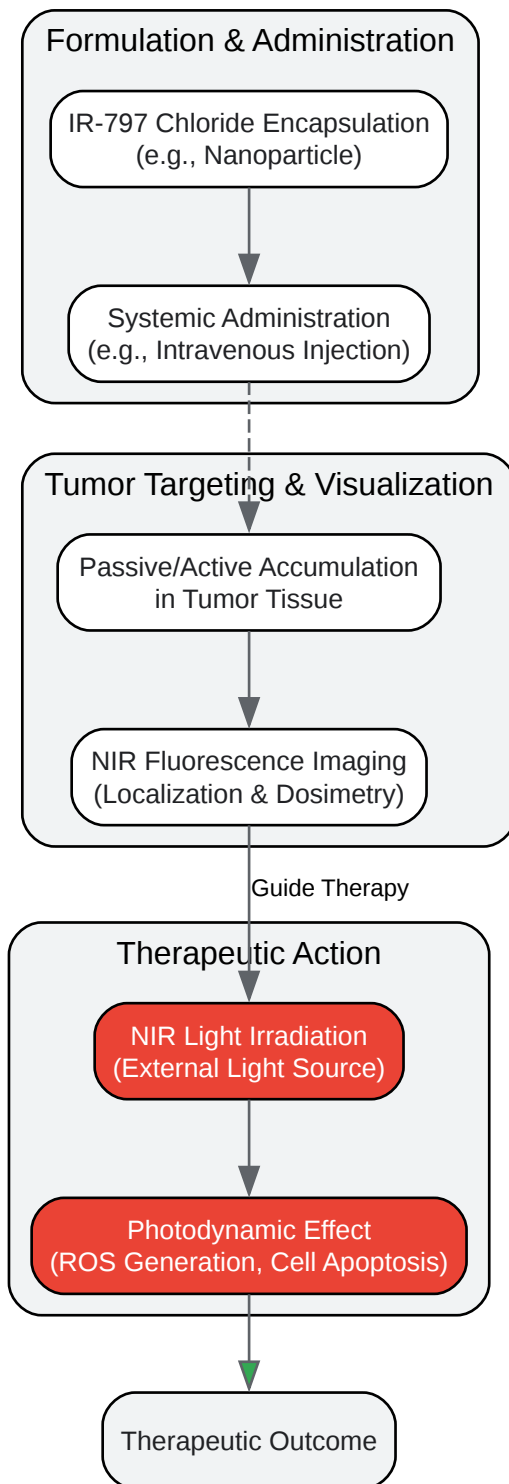
Photodynamic Therapy (PDT) and Bioimaging

As a photosensitizer, **IR-797 chloride** can be used in photodynamic therapy. Upon excitation with NIR light, it can generate reactive oxygen species (ROS) that induce cytotoxicity in targeted cells, particularly cancer cells.[5][8] Its intrinsic fluorescence also allows for its use as an imaging agent to visualize its distribution and accumulation in target tissues, such as tumors.[8]

Drug Delivery Systems

IR-797 chloride can be encapsulated within nanoparticles to improve its stability, solubility, and targeting efficiency.[8] These nanoparticle formulations can be engineered to passively accumulate in tumor tissues through the enhanced permeability and retention (EPR) effect or actively targeted by conjugating specific ligands to the nanoparticle surface. This approach enhances the delivery of the therapeutic agent directly to the target site, increasing efficacy while minimizing systemic toxicity.[8]

Simplified Workflow of IR-797 Chloride in Cancer Theranostics

[Click to download full resolution via product page](#)Caption: **IR-797 chloride** in cancer theranostics.

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